

Solubility of Diethyl Maleate in Common Organic Solvents: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of diethyl maleate (CAS No: 141-05-9), a widely used reagent and intermediate in organic synthesis and pharmaceutical development. A thorough review of available literature indicates that while diethyl maleate is qualitatively described as highly soluble or miscible in many common organic solvents, specific quantitative solubility data across a range of temperatures is not extensively documented. This guide summarizes the available qualitative and quantitative solubility information and presents a detailed, standardized experimental protocol for the precise determination of diethyl maleate solubility. Additionally, a logical workflow for this experimental procedure is provided in a visual format to aid in laboratory application.

Introduction

Diethyl maleate, the diethyl ester of maleic acid, is a colorless liquid with a fruity odor. Its chemical structure, featuring a reactive carbon-carbon double bond conjugated with two ester groups, makes it a versatile building block in various chemical reactions, including Diels-Alder cycloadditions and Michael additions.[1] Understanding its solubility in different organic solvents is critical for optimizing reaction conditions, developing purification strategies, and formulating products in diverse applications, from polymer chemistry to the synthesis of active pharmaceutical ingredients.



This guide aims to consolidate the existing knowledge on the solubility of di**ethyl maleate** and to provide a practical framework for researchers to determine solubility parameters in their own laboratories.

Physicochemical Properties of Diethyl Maleate

A summary of the key physicochemical properties of diethyl maleate is presented in Table 1.

Table 1: Physicochemical Properties of Diethyl Maleate

Property	Value Reference(s)	
CAS Number	141-05-9	[1]
Molecular Formula	C8H12O4	[1]
Molecular Weight	172.18 g/mol	[1]
Appearance	Colorless liquid	[1][2]
Melting Point	-10 °C	[2]
Boiling Point	225 °C at 760 mmHg	[2]
Density	1.064 g/mL at 25 °C	[2]
Refractive Index	n ²⁰ /D 1.441	[2]

Solubility of Diethyl Maleate Qualitative Solubility

Diethyl maleate is widely reported to be soluble or miscible in a variety of common organic solvents. The term "miscible" implies that the two liquids can be mixed in all proportions to form a homogeneous solution. Its polar ester functional groups allow for dipole-dipole interactions with polar solvents, while the ethyl groups provide some nonpolar character, enabling solubility in less polar environments as well.

General solubility observations from multiple sources are summarized below:

• Highly Soluble/Miscible: Ethanol, Diethyl Ether, Acetone.[3][4]



- Soluble: Readily soluble in alcohol and diethyl ether.[5]
- Partially Soluble: Benzene, Chloroform.[4]
- Insoluble/Slightly Soluble in Water: Diethyl maleate is generally considered insoluble or sparingly soluble in water.[2][4]

Quantitative Solubility Data

Despite its widespread use, detailed quantitative solubility data for di**ethyl maleate** in a range of organic solvents is sparse in the available literature. This is likely due to its high miscibility with many common solvents, making the determination of a precise saturation point challenging and often unnecessary for many synthetic applications. The available quantitative data is presented in Table 2.

Table 2: Quantitative Solubility of Diethyl Maleate

Solvent	Temperature (°C)	Solubility	Reference(s)
Water	30	1.4% (w/w)	[4]
Water	Not Specified	14 mg/L	[2]
Ethanol	Not Specified	≥ 100 mg/mL	Not specified in search results

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of a liquid solute, such as di**ethyl maleate**, in an organic solvent. This protocol is based on the widely used isothermal shake-flask method.[6]

Materials and Equipment

- Diethyl maleate (high purity)
- Selected organic solvents (analytical grade)
- Thermostatically controlled shaker or water bath



- Analytical balance (± 0.0001 g)
- Glass vials or flasks with airtight seals
- Calibrated pipettes and syringes
- Centrifuge (optional)
- Analytical instrument for quantification (e.g., Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), or UV-Vis Spectrophotometer)
- Volumetric flasks

Procedure

- Preparation of Solvent-Solute Mixtures:
 - Add a known volume or weight of the selected organic solvent to a series of glass vials.
 - To each vial, add an excess amount of diethyl maleate. The presence of a distinct second phase (undissolved diethyl maleate) should be visible.
 - Securely seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixtures for a sufficient period to ensure that equilibrium is reached. A typical duration is 24-48 hours, but the optimal time should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solvent remains constant.
- Phase Separation:
 - After equilibration, cease agitation and allow the vials to stand undisturbed at the constant temperature for several hours to allow the undissolved diethyl maleate to separate.



 If necessary, centrifugation can be used to facilitate a clear separation of the saturated solvent phase.

Sampling and Dilution:

- Carefully extract a known volume of the clear, saturated supernatant using a pre-warmed (to the experimental temperature) pipette or syringe to avoid precipitation.
- Accurately dilute the collected sample with the pure solvent in a volumetric flask to a concentration that falls within the linear range of the analytical method.

Quantification:

- Analyze the diluted sample using a pre-calibrated analytical instrument (e.g., GC or HPLC)
 to determine the concentration of diethyl maleate.
- A calibration curve should be prepared using standard solutions of diethyl maleate of known concentrations.

Calculation of Solubility:

- From the concentration of the diluted sample and the dilution factor, calculate the concentration of diethyl maleate in the original saturated solution.
- Express the solubility in appropriate units, such as g/100 mL, mol/L, or mole fraction.

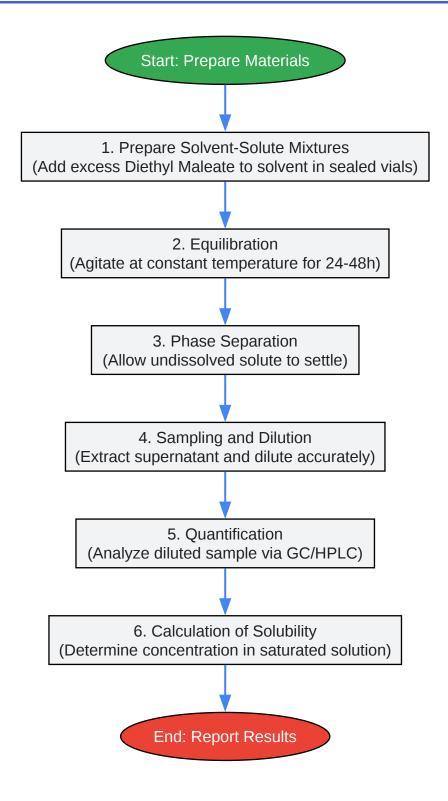
Data Reporting:

 The experiment should be performed in triplicate to ensure the reliability and reproducibility of the results. The mean solubility and standard deviation should be reported.

Visualizing the Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of di**ethyl maleate** is illustrated in the following diagram.





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Experimental workflow for determining the solubility of diethyl maleate.

Conclusion



Diethyl maleate exhibits high solubility in a wide range of common organic solvents, a property that underpins its utility in synthetic chemistry. While comprehensive quantitative solubility data is not readily available, this guide provides the known qualitative and quantitative information. The detailed experimental protocol and workflow diagram presented here offer a robust methodology for researchers to accurately determine the solubility of diethyl maleate in specific solvents of interest, thereby facilitating more precise control over experimental conditions and process development. Accurate solubility data is invaluable for achieving desired reaction kinetics, maximizing yields, and ensuring the efficiency of purification processes in both research and industrial settings.

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